

Definitive Guide to 3a-Hydroxymethyl-Octahydroindole Derivatives

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Compound of Interest

Compound Name: (Octahydro-1H-indol-3a-yl)methanol

Cat. No.: B13168417

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Structural Identification, Synthetic Pathways, and Pharmaceutical Applications[1]

Executive Summary

The 3a-hydroxymethyl-octahydroindole scaffold represents a privileged bicyclic structure in medicinal chemistry, serving as a core motif in Amaryllidaceae alkaloids (e.g., mesembrine), Daphniphyllum alkaloids, and synthetic serine protease inhibitors (e.g., Aeruginosin analogs). [1]

Unlike the widely commercially available 2-carboxy-octahydroindole (the "Choi" core used in Perindopril and HCV inhibitors), the 3a-hydroxymethyl variants possess a quaternary bridgehead carbon.[1] This structural feature imposes significant synthetic challenges but offers unique vectorization for structure-activity relationship (SAR) exploration in GPCR ligands and peptide mimetics.[1]

This guide clarifies the critical distinction between indole (N-1) and isoindole (N-2) isomers, provides validated CAS registry numbers, and outlines a self-validating synthetic protocol for the 3a-functionalized core.

Nomenclature & CAS Identification

Critical Distinction: Researchers often conflate the octahydroindole (nitrogen at position 1) and octahydroisoindole (nitrogen at position 2) scaffolds.^[1] The "3a" position denotes a bridgehead carbon in both systems, but the chemical environment differs drastically.^[1]

Table 1: Primary CAS Registry Data^[1]

Chemical Name	Structure Type	CAS Number	Key Features
(3aR,7aR)-Octahydro-1H-isoindol-3a-yl-methanol HCl	Isoindole (N-2)	1212106-97-2	Commercially available bridgehead alcohol. ^[1] Used in fragment-based drug discovery. ^[1]
(2S,3aS,7aS)-Octahydro-1H-indole-2-carboxylic acid	Indole (N-1)	80875-98-5	The "Choi" core. ^[1] Often reduced to the 2-hydroxymethyl analog (CAS 142138-83-8). ^[1]
rel-(3aS,7aS)-Methyl 2-benzyl octahydro-3aH-isoindole-3a-carboxylate	Isoindole (N-2)	130658-28-5	Precursor. ^[1] Can be reduced (LiAlH ₄) to the 3a-hydroxymethyl derivative. ^[1]
(3aS,7aS)-1-Benzyl-3a-hydroxymethyl-octahydroindol-5-one	Indole (N-1)	N/A (Synthetic)	Key intermediate in Daphniphyllum alkaloid total synthesis (See Synthesis Section). ^[1]

“

Note: The specific parent compound "Octahydro-1H-indole-3a-methanol" (unsubstituted N) is rarely isolated as a free base due to stability issues and is typically handled as an N-protected intermediate (e.g., N-Boc, N-Benzyl).[1]

Synthetic Pathways & Mechanism

Constructing the 3a-quaternary center is the rate-limiting step in accessing these derivatives.[1] Two primary strategies exist: Diels-Alder Cycloaddition (for isoindoles) and Robinson Annulation/Hydroboration (for indoles).[1]

Pathway Logic: 3a-Functionalization

The 3a-position is sterically crowded.[1] Direct alkylation of the octahydroindole ketone often leads to mixtures. The preferred route utilizes an exocyclic methylene intermediate followed by stereoselective hydroboration.[1]



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Figure 1: Synthetic workflow for accessing the 3a-hydroxymethyl-octahydroindole core via exocyclic alkene hydroboration.

Experimental Protocol: Synthesis of N-Benzyl-3a-Hydroxymethyl Derivative

Context: This protocol is adapted from the total synthesis of Daphniphyllum alkaloids, where the 3a-hydroxymethyl group is installed via hydroboration of a 3-methylene precursor.[1]

Reagents & Equipment

- Substrate: 1-Benzyl-3-methylene-octahydroindol-5-one ethylene acetal.[1]
- Reagent: Borane-THF complex (1.0 M in THF).[1][2]
- Oxidant: 30% Hydrogen Peroxide (), 3N NaOH.[1][2]
- Solvent: Anhydrous Tetrahydrofuran (THF).[1][2]

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve the 3-methylene substrate (1.0 eq) in anhydrous THF (0.1 M concentration).
- Hydroboration: Cool the solution to 0°C. Add (5.0 eq) dropwise over 20 minutes.
 - Mechanistic Insight: The bulky borane reagent attacks from the less hindered face (typically trans to the bridgehead hydrogen), establishing the relative stereochemistry at C3a.[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. Monitor by TLC (disappearance of the exocyclic alkene spot).
- Oxidation: Cool back to 0°C. Carefully add 3N NaOH (2.0 eq) followed by dropwise addition of 30% (excess).
 - Safety Check: This step is exothermic.[1] Ensure vigorous stirring and internal temperature monitoring (<10°C).
- Workup: Stir for 1 hour. Dilute with ethyl acetate, wash with brine (), dry over , and concentrate in vacuo.

- Purification: Flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

Validation Criteria:

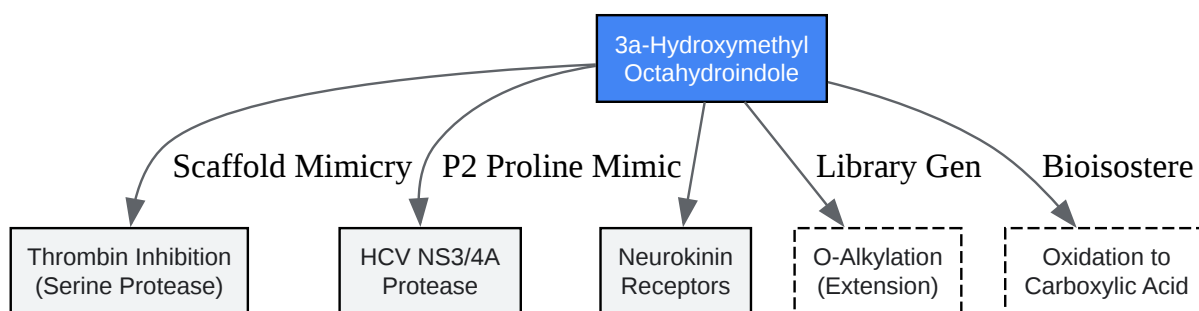
- NMR: Look for the disappearance of olefinic protons (4.5-5.0 ppm) and the appearance of the hydroxymethyl methylene protons (3.5-3.8 ppm) as a diastereotopic pair.^[1]
- NMR: The C3a quaternary carbon typically shifts upfield relative to the alkene precursor.^[1]

Pharmaceutical Applications & SAR

The 3a-hydroxymethyl group serves as a critical "anchor" in drug design.^{[1][3]}

Structure-Activity Relationship (SAR) Logic^[1]

- Vectorization: The hydroxymethyl group at the bridgehead (3a) projects into a specific quadrant of the receptor binding pocket, distinct from the C2 or C7 positions.^[1]
- Rigidity: The fused bicyclic system locks the conformation of the nitrogen lone pair, improving metabolic stability compared to flexible amino-alcohol chains.^[1]
- Aeruginosin Analogs: While natural Aeruginosins use the 2-carboxy-6-hydroxy core (Choi), synthetic 3a-substituted analogs are explored for enhanced selectivity against thrombin and Factor Xa.^[1]



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Figure 2: Pharmacological targets and derivatization logic for the 3a-hydroxymethyl scaffold.^[1]

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